Application Notes and Protocols for the Synthesis of 3-Hydroxyquinidine

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Compound of Interest

Compound Name:	*3-Hydroxyquinidine*
CAS No.:	*129702-12-1*
Cat. No.:	*B154576*

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Introduction

3-Hydroxyquinidine is the major and pharmacologically active metabolite of quinidine, a class Ia antiarrhythmic agent.[1][2] Quinidine itself is a stereoisomer of quinine, derived from the bark of the Cinchona tree.[2] The metabolic conversion of quinidine to **3-hydroxyquinidine** is primarily mediated by the cytochrome P450 enzyme CYP3A4 in the liver.[1] Research has demonstrated that **3-hydroxyquinidine** possesses significant antiarrhythmic properties, contributing to the overall therapeutic and potentially proarrhythmic effects observed during quinidine therapy.[3][4][5] Its activity includes prolonging the repolarization of cardiac Purkinje fibers and preventing ventricular fibrillation and tachycardia in preclinical models.[1] Given its physiological relevance, the availability of pure **3-hydroxyquinidine** is crucial for a variety of research applications, including pharmacological studies, metabolic profiling, and as a reference standard in analytical and diagnostic assays.[6][7]

This document provides a detailed guide for the chemical synthesis of (3S)-**3-hydroxyquinidine** for research purposes. The presented methodology is based on established synthetic routes, offering a reliable protocol for its preparation from commercially available quinidine.[8]

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Synthetic Strategy: Rationale and Overview

The synthesis of **3-hydroxyquinidine** can be approached through several routes. A common and effective strategy involves the direct oxidation of the allylic position of the quinuclidine ring system of quinidine. However, achieving regioselectivity and stereoselectivity can be challenging. An alternative and well-documented approach, which will be the focus of this guide, involves a multi-step synthesis commencing from quinidine.[8] This method provides better control over the stereochemistry at the C-3 position.

The selected synthetic pathway can be summarized as follows:

- Protection and Halogenation: Conversion of quinidine to a 10-bromodihydroquinidine derivative.
- Elimination: Formation of an apoquinidine methyl ether intermediate.
- Oxidation: Introduction of the hydroxyl group at the C-3 position.
- Deprotection and Final Product Formation: Generation of (3S)-**3-hydroxyquinidine**.

This strategic sequence allows for the selective functionalization of the quinidine scaffold to yield the desired product with high purity.

Synthetic Workflow Diagram



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Caption: Overall synthetic workflow for **3-hydroxyquinidine**.

Detailed Experimental Protocols

Part 1: Synthesis of α- and α'-10-Bromodihydroquinidine

Rationale: This initial step involves the hydrobromination of the vinyl group of quinidine. This reaction proceeds to form a mixture of diastereomeric 10-bromodihydroquinidine derivatives,

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which can often be used in the subsequent step without separation.[8]

Materials:

- Quinidine
- Concentrated Hydrobromic Acid (48%)
- Hydrogen Bromide gas
- Diethyl ether
- Round-bottom flask
- Magnetic stirrer
- Ice bath

Procedure:

- Dissolve quinidine in a minimal amount of concentrated hydrobromic acid in a round-bottom flask at 0 °C with continuous stirring.
- Bubble hydrogen bromide gas through the solution for approximately 6 hours while maintaining the temperature at 0 °C.[8]
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, carefully quench the reaction by the slow addition of a saturated sodium bicarbonate solution until the pH is neutral.
- Extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain a mixture of α- and α'-10-bromodihydroquinidine.[8] This crude mixture can often be used directly in the next step.

Part 2: Synthesis of Apoquinidine Methyl Ether

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Rationale: The bromo-derivatives are subjected to an elimination reaction using a non-nucleophilic base, 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU), to form the exocyclic double bond of apoquinidine methyl ether.[8]

Materials:

- Crude α- and α'-10-Bromodihydroquinidine mixture
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU)
- Dimethyl sulfoxide (DMSO)
- Round-bottom flask
- Magnetic stirrer
- Heating mantle with temperature control

Procedure:

- Dissolve the crude mixture of bromo-derivatives in DMSO in a round-bottom flask.
- Add DBU to the solution with stirring.
- Heat the reaction mixture to 90 °C for 2 hours.[8]
- Monitor the reaction by TLC.
- After completion, cool the reaction mixture to room temperature and pour it into ice-water.
- Extract the product with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield apoquinidine methyl ether.

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Part 3: Synthesis of (8R,9S)-6'-methoxy-3-oxoruban-9-yl acetate

Rationale: This step involves the oxidative cleavage of the exocyclic double bond of apoquinidine methyl ether to form a ketone at the C-3 position. A combination of osmium tetroxide (catalytic) and sodium periodate (stoichiometric oxidant) is an effective reagent system for this transformation.[8]

Materials:

- Apoquinidine methyl ether
- Osmium tetroxide (OsO_4) solution
- Sodium periodate ($NaIO_4$)
- Aqueous acetic acid
- Round-bottom flask
- Magnetic stirrer
- Ice bath

Procedure:

- Dissolve apoquinidine methyl ether in aqueous acetic acid in a round-bottom flask and cool to 4 °C in an ice bath.
- Add a catalytic amount of osmium tetroxide solution.
- Slowly add sodium periodate in portions, maintaining the temperature at 4 °C.
- Stir the reaction mixture at this temperature until the starting material is consumed (monitor by TLC).
- Quench the reaction by adding a saturated solution of sodium thiosulfate.

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- Extract the product with dichloromethane (3 x 50 mL).
- Combine the organic layers, wash with saturated sodium bicarbonate solution and brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The resulting crude (8R,9S)-6'-methoxy-3-oxoruban-9-yl acetate can be purified by column chromatography. A reported yield for this step is around 75%.[8]

Part 4: Synthesis of (3S)-3-Hydroxyquinidine

Rationale: The final step is the stereoselective reduction of the ketone at the C-3 position to the desired (3S)-hydroxyl group. This can be achieved using a suitable reducing agent.

Materials:

- (8R,9S)-6'-methoxy-3-oxoruban-9-yl acetate
- A suitable reducing agent (e.g., sodium borohydride)
- Methanol
- Round-bottom flask
- Magnetic stirrer
- Ice bath

Procedure:

- Dissolve the ketone intermediate in methanol in a round-bottom flask and cool to 0 °C.
- Slowly add the reducing agent (e.g., sodium borohydride) in portions.
- Stir the reaction at 0 °C and then allow it to warm to room temperature.
- Monitor the reaction by TLC.
- Once the reaction is complete, carefully add acetone to quench any excess reducing agent.

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- Remove the solvent under reduced pressure.
- Add water to the residue and extract the product with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate.
- Purify the final product, (3S)-**3-hydroxyquinidine**, by column chromatography or recrystallization to obtain a high-purity solid.

Characterization and Quality Control

The identity and purity of the synthesized **3-hydroxyquinidine** should be confirmed using a combination of analytical techniques.

Technique	Parameter	Expected Result
^{1}H NMR & ^{13}C NMR	Chemical shifts and coupling constants	To be compared with literature data for structural confirmation.[8]
Mass Spectrometry	Molecular ion peak	$C_{20}H_{24}N_2O_3$, MW: 340.4 g/mol .[7]
HPLC	Purity	≥98% for research applications.[1]
Melting Point	Melting point range	To be compared with literature values.
FT-IR	Characteristic absorption bands	Presence of O-H, C-N, C=C, and C-O stretching vibrations.

Analytical Workflow Diagram

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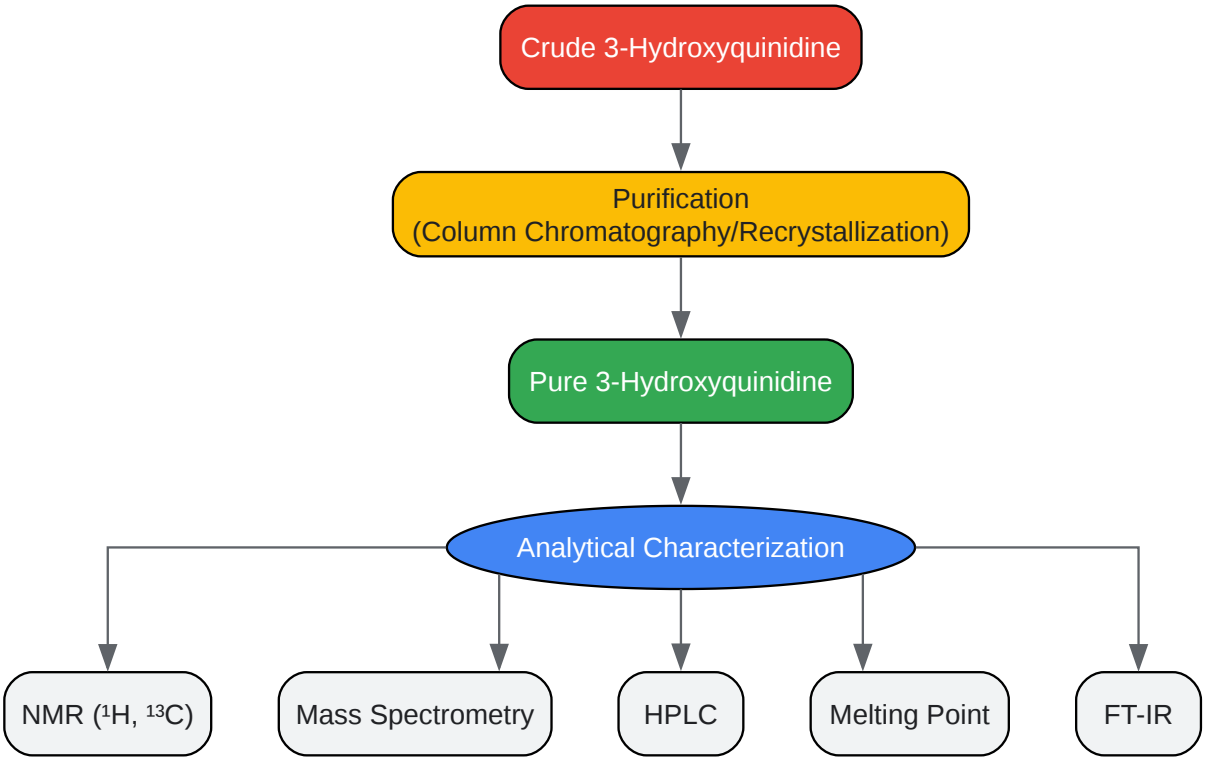

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Caption: Post-synthesis purification and analytical workflow.

Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Fume Hood: All steps of the synthesis should be performed in a well-ventilated fume hood.
- Reagent Handling:
  - Hydrobromic acid and Hydrogen Bromide gas: Highly corrosive and toxic. Handle with extreme care.
  - Osmium tetroxide: Highly toxic and volatile. Should be handled with extreme caution in a certified fume hood.

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- DBU: A strong base, handle with care.
- Solvents: Organic solvents are flammable and should be kept away from ignition sources.

Conclusion

This guide provides a comprehensive and structured protocol for the synthesis of **3-hydroxyquinidine** for research applications. By following the detailed steps and adhering to the safety precautions, researchers can reliably produce this important metabolite for their studies in pharmacology, drug metabolism, and analytical chemistry. The successful synthesis and characterization of **3-hydroxyquinidine** will enable further investigation into its physiological roles and potential as a therapeutic agent.

References

- Sharpless Asymmetric Dihydroxylation. (n.d.). Retrieved from [Link]
- Le Corre, P., Le Verge, R., & Sado, P. (1991). Clinical pharmacology of hydroxy-3(S)-dihydroquinidine in healthy volunteers following oral administration. International Journal of Clinical Pharmacology Research, 11(3), 127-133.
- Vozeh, S., Uematsu, T., & Follath, F. (1987). Pharmacodynamics of **3-hydroxyquinidine** alone and in combination with quinidine in healthy persons. The American Journal of Cardiology, 59(6), 681-684.
- Carroll, F. I., Smith, T. W., & Wall, M. E. (1991). (3S)-**3-Hydroxyquinidine**, the Major Biotransformation Product of Quinidine. Synthesis and Conformational Studies. X-Ray Molecular. Journal of the Chemical Society, Perkin Transactions 1, (1), 1-6.
- Wikipedia. (2023). Sharpless asymmetric dihydroxylation. In Wikipedia. Retrieved from [Link]
- Roden, D. M., Woosley, R. L., & Oates, J. A. (1988). The pharmacokinetics and pharmacodynamics of quinidine and **3-hydroxyquinidine**. British Journal of Clinical Pharmacology, 26(4), 415-421.
- MDPI. (2022). Sharpless Asymmetric Dihydroxylation: An Impressive Gadget for the Synthesis of Natural Products: A Review. Molecules, 27(19), 6543.
- Thompson, K. A., Blair, I. A., Woosley, R. L., & Roden, D. M. (1988). Contribution of quinidine metabolites to electrophysiologic responses in human subjects. Journal of the American College of Cardiology, 12(3), 694-700.

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- National Center for Biotechnology Information. (n.d.). Quinidine. In PubChem. Retrieved from [Link]
- Drayer, D. E., Restivo, K., & Reidenberg, M. M. (1977). Specific determination of quinidine and (3S)-**3-hydroxyquinidine** in human serum by high-pressure liquid chromatography. Journal of Laboratory and Clinical Medicine, 90(5), 816-822.
- National Center for Biotechnology Information. (2023). Quinidine. In StatPearls. Retrieved from [Link]
- Jones, A. E., Brown, C. D., & Davies, M. I. (2011). Rapid quantification of quinine and its major metabolite (3S)-3-hydroxyquinine in diluted urine by UPLC-MS/MS.
- Thompson, K. A., Blair, I. A., Woosley, R. L., & Roden, D. M. (1988). Comparative in vitro electrophysiology of quinidine, its major metabolites and dihydroquinidine. The Journal of Pharmacology and Experimental Therapeutics, 244(1), 84-90.
- Musin, R. R., Gimalova, F. A., & Sinyashin, O. G. (2021). Synthesis and Mechanistic Insights of the Formation of 3-Hydroxyquinolin-2-ones including Viridicatin from 2-Chloro-N,3-diaryloxirane-2-carboxamides under Acid-Catalyzed Rearrangements. The Journal of Organic Chemistry, 86(19), 13514-13534.
- MDPI. (2002). Hydroxyquinones: Synthesis and Reactivity. Molecules, 7(9), 658-681.
- MDPI. (2023). Further Quinolizidine Derivatives as Antiarrhythmic Agents—3. Molecules, 28(19), 6916.

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Sources

- 1. caymanchem.com [caymanchem.com]
- 2. Quinidine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Contribution of quinidine metabolites to electrophysiologic responses in human subjects - PubMed [pubmed.ncbi.nlm.nih.gov]

- 5. Comparative in vitro electrophysiology of quinidine, its major metabolites and dihydroquinidine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Specific determination of quinidine and (3S)-3-hydroxyquinidine in human serum by high-pressure liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. (3S)-3-Hydroxy Quinidine - SRIRAMCHEM [sriramchem.com]
- 8. (3S)-3-hydroxyquinidine, the major biotransformation product of quinidine. Synthesis and conformational studies. X-Ray molecular structure of (3S)-3-hydroxyquinidine methanesuiphonate - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
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